

Solubility Profiling of 2-Methoxy-4,5-dimethylaniline: Technical Protocol & Thermodynamic Modeling

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Compound of Interest

Compound Name: 2-Methoxy-4,5-dimethylaniline

CAS No.: 18087-12-2

Cat. No.: B098992

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Executive Summary

Compound: **2-Methoxy-4,5-dimethylaniline** CAS: 18087-12-2 Synonyms: 4,5-Dimethyl-o-anisidine; 4-Amino-5-methoxy-o-xylene Molecular Formula: C

H

NO^[1][2]

The solubility profile of **2-Methoxy-4,5-dimethylaniline** is a governing parameter for its purification (crystallization), reactivity in nucleophilic substitutions, and bioavailability in early-stage drug discovery. While specific mole-fraction solubility data for this isomer is often proprietary or absent from open literature, this guide provides a standardized experimental and theoretical framework for researchers to determine, model, and optimize its solubility in organic solvents.[3]

This guide focuses on the Dynamic Laser Monitoring Method for rapid data acquisition and the Modified Apelblat Model for thermodynamic correlation.

Physicochemical Profile & Solubility Prediction

Understanding the molecular structure is the first step in solvent selection. **2-Methoxy-4,5-dimethylaniline** features a benzene ring substituted with:

- Amino group (–NH₂): H-bond donor/acceptor; enhances solubility in polar protic solvents (Alcohols).
- Methoxy group (–OCH₃): H-bond acceptor; increases polarity relative to xylene but maintains lipophilicity.
- Two Methyl groups (–CH₃): Hydrophobic; enhances solubility in non-polar/aprotic solvents (Toluene, Ethyl Acetate).

Estimated Properties:

- LogP (Octanol-Water): ~1.9 – 2.3 (Predicted based on fragment contribution: Aniline 0.9 + 2xMe 1.0).
- Solubility Behavior:
 - High Solubility: Ethanol, Methanol, Acetone, DMF, DMSO.[\[4\]](#)
 - Moderate Solubility: Ethyl Acetate, Toluene.[\[4\]](#)[\[5\]](#)
 - Low Solubility: Water (Hydrophobic alkyl/aryl dominance).

Experimental Protocol: Dynamic Laser Monitoring

For high-precision solubility determination without the long equilibration times of the shake-flask method, the Dynamic Laser Monitoring (DLM) technique is the industry standard.

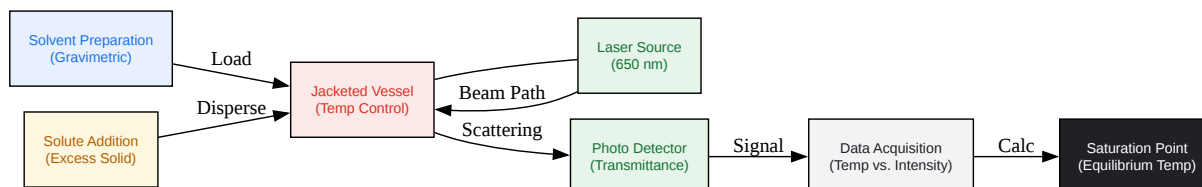
Principle

The DLM method detects the "disappearance point" of solid particles in a solvent mixture as temperature increases. A laser beam passes through the suspension; when the last crystal

dissolves, the laser transmittance (

) maximizes and stabilizes.

Workflow Diagram



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Caption: Schematic of the Dynamic Laser Monitoring system for solubility determination.

Step-by-Step Methodology

- Preparation: Accurately weigh solvent () into a jacketed glass vessel (approx. 50 mL).
- Solute Addition: Add a known mass of **2-Methoxy-4,5-dimethylaniline** () to create a suspension.
- Agitation: Stir continuously at 400 rpm to ensure homogeneity.
- Temperature Ramp: Slowly increase the temperature (0.2 K/min) using a programmable thermostat.
- Detection: Monitor the laser transmittance intensity.
 - Suspension: Low transmittance (scattering).
 - Dissolution: Sharp rise in transmittance.

- Calculation: The temperature at the inflection point is recorded as the saturation temperature () for the mole fraction .
- Repeat: Add more solute to the same vessel and repeat to generate a full curve (vs.).

Thermodynamic Modeling

Once experimental data is collected, it must be correlated to theoretical models to calculate thermodynamic parameters (

).

The Modified Apelblat Equation

This is the most accurate semi-empirical model for correlating solubility of solids in liquids.

- : Mole fraction solubility.[6]
- : Absolute temperature (K).[5][6]
- : Empirical parameters derived from non-linear regression.

Thermodynamic Parameters

From the Apelblat parameters, the dissolution enthalpy (

) and entropy (

) can be derived:

Where

is the gas constant (

).

Data Presentation Template

Researchers should structure their final data outputs using the table below to ensure compatibility with global databases.

Table 1: Experimental Mole Fraction Solubility () of **2-Methoxy-4,5-dimethylaniline** (P = 0.1 MPa)

Solvent	278.1 K	288.1 K	298.1 K	308.1 K	318.1 K	Apelb lat A	Apelb lat B	Apelb lat C	
Methanol	Exp	Exp	Exp	Exp	Exp	-	-	-	>0.99
Ethanol	Exp	Exp	Exp	Exp	Exp	-	-	-	>0.99
Acetone	Exp	Exp	Exp	Exp	Exp	-	-	-	>0.99
Toluene	Exp	Exp	Exp	Exp	Exp	-	-	-	>0.99

Note: "Exp" denotes values to be determined via the protocol in Section 3.

Process Implications

Purification via Cooling Crystallization

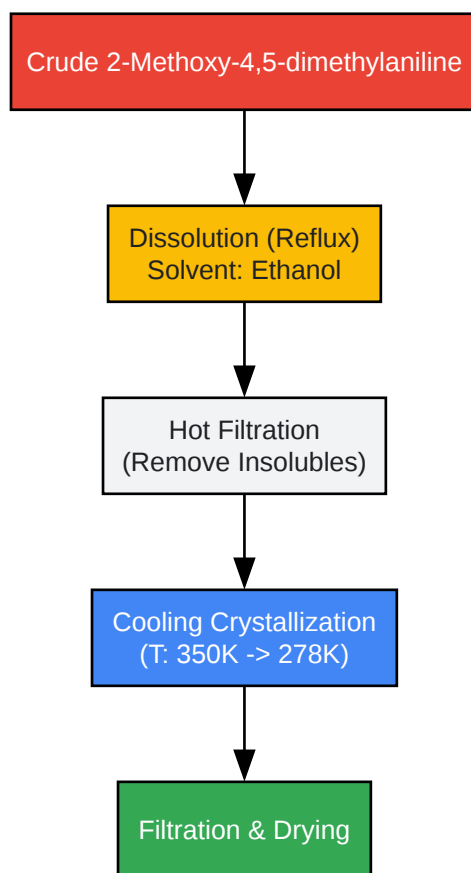
The solubility of **2-Methoxy-4,5-dimethylaniline** typically exhibits a positive deviation from ideality in alcohols, meaning solubility increases sharply with temperature.

- Strategy: Dissolve at near-boiling temperature in Ethanol/Water (80:20).
- Yield: High recovery is expected upon cooling to 5°C due to the steep solubility curve.

Reaction Solvent Selection

For nucleophilic substitution reactions (e.g., alkylation of the amine):

- Recommended: Aprotic polar solvents like DMF or DMSO will maximize solubility and reaction rate.
- Avoid: Non-polar solvents (Hexane) where solubility is likely mole fraction, leading to heterogeneous reaction conditions.



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Caption: Recommended purification workflow based on predicted solubility differentials.

References

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- To cite this document: BenchChem. [Solubility Profiling of 2-Methoxy-4,5-dimethylaniline: Technical Protocol & Thermodynamic Modeling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b098992/docs#solubility-profiling-of-2-methoxy-4-5-dimethylaniline-technical-protocol-thermodynamic-modeling>]

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